

# Antidepressant Potential of NSC689857: A Technical Guide

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## Compound of Interest

Compound Name: NSC689857

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This technical guide provides an in-depth overview of the preclinical findings on the antidepressant potential of **NSC689857**, a small molecule inhibitor of the S-phase kinase-associated protein 2 (Skp2). The information is compiled from available scientific literature to support further research and development in the field of novel antidepressant therapies.

## Introduction

Major depressive disorder (MDD) is a significant global health concern, and a substantial portion of patients do not achieve remission with currently available treatments. This highlights the urgent need for novel therapeutic agents with distinct mechanisms of action. Recent research has implicated cell cycle regulators in the pathophysiology of depression and the mechanism of action of antidepressants.<sup>[1][2]</sup> One such target is the Skp2-p27 signaling pathway.

**NSC689857** is a known inhibitor of Skp2, an E3 ligase that plays a crucial role in cell cycle progression by targeting the cyclin-dependent kinase inhibitor p27Kip1 for degradation.<sup>[3][4]</sup> Preclinical studies have demonstrated that **NSC689857** exhibits antidepressant-like effects in mouse models of depression, suggesting a novel therapeutic avenue for the treatment of MDD.<sup>[5]</sup> This document summarizes the key findings, experimental methodologies, and underlying signaling pathways associated with the antidepressant potential of **NSC689857**.

## Mechanism of Action

**NSC689857** exerts its effects by inhibiting the S-phase kinase-associated protein 2 (Skp2).

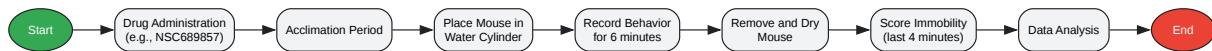
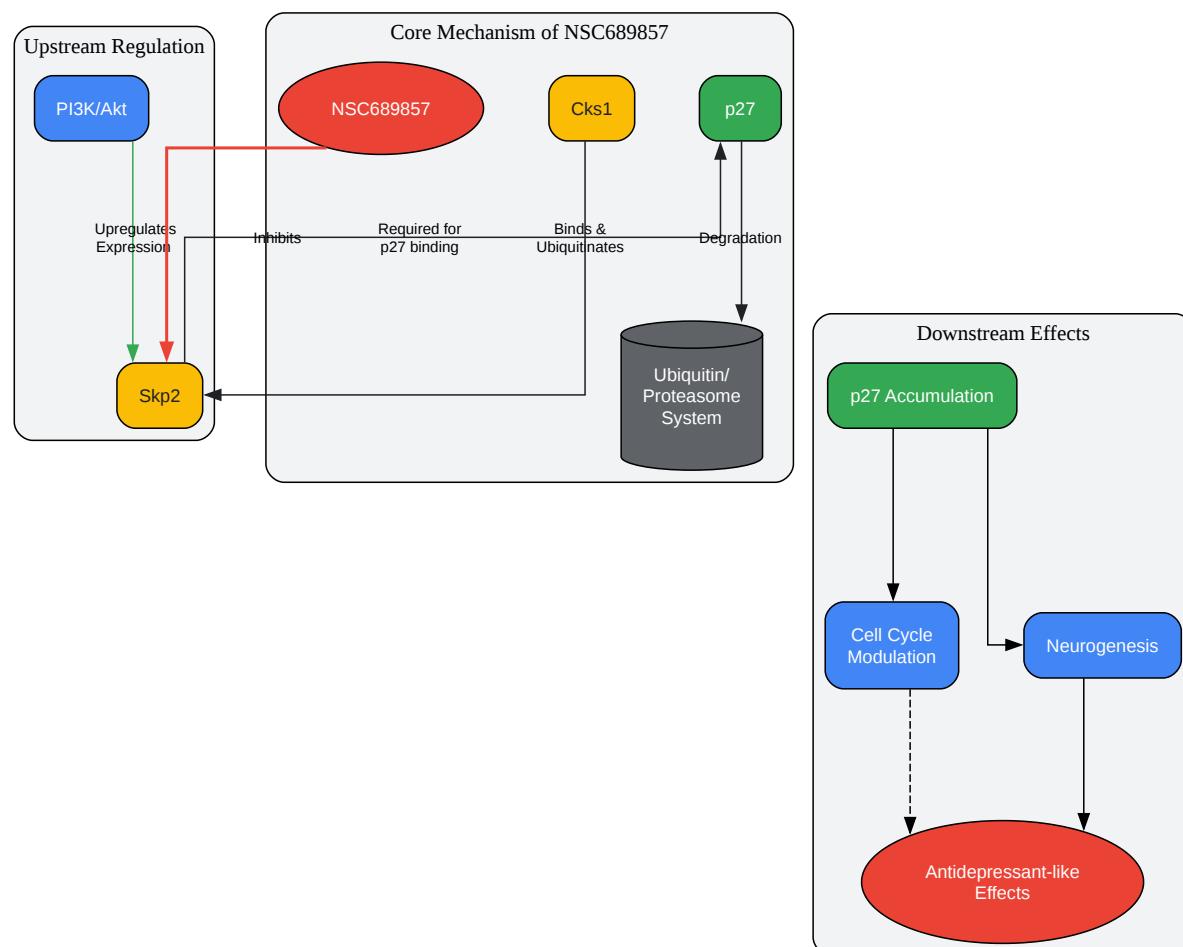
Skp2 is a component of the SCF (Skp1-Cullin-1-F-box) E3 ubiquitin ligase complex, which is responsible for the ubiquitination and subsequent proteasomal degradation of various cellular proteins, most notably the cyclin-dependent kinase inhibitor p27Kip1.[3][4]

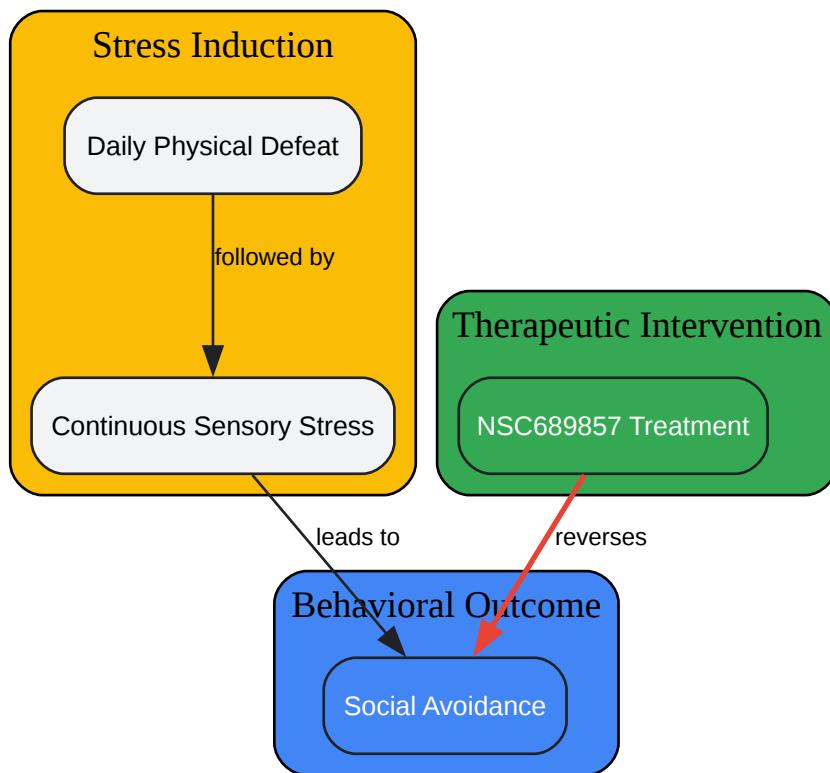
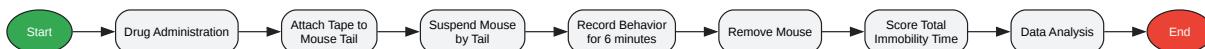
The interaction between Skp2 and p27 is facilitated by a small adaptor protein, Cks1.[3]

**NSC689857** has been identified as a disruptor of the Skp2-Cks1 interaction.[3][4] By preventing this interaction, **NSC689857** inhibits the ubiquitination of p27, leading to its accumulation within the cell.[3] Increased levels of p27 can influence cell cycle progression and have been linked to neurogenic and antidepressant-like effects.[1]

## Signaling Pathway

The core signaling pathway affected by **NSC689857** is the Skp2-Cks1-p27 axis. However, this pathway is integrated into a broader network of cellular signaling that is relevant to both cell cycle regulation and neuronal function. Upstream regulators of Skp2 include the PI3K/Akt pathway, which can increase Skp2 expression. The antidepressant effects of **NSC689857** are hypothesized to stem from the downstream consequences of p27 accumulation, which may include modulation of neuronal plasticity and neurogenesis.





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